

A Technical Guide to 2-Acetamido-5-bromoisonicotinic Acid: Synonyms and Chemical Identifiers

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Compound of Interest

Compound Name: 2-Acetamido-5-bromoisonicotinic acid

Cat. No.: B057784

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For professionals in research, and drug development, a precise understanding of chemical nomenclature is paramount. This guide provides a focused overview of the synonyms and alternative names for the compound **2-Acetamido-5-bromoisonicotinic acid**, a molecule of interest in various chemical and pharmaceutical research domains.

Nomenclature and Identification

2-Acetamido-5-bromoisonicotinic acid is a substituted pyridine carboxylic acid. The systematic naming and various identifiers are crucial for accurate database searching and material procurement.

A comprehensive list of synonyms and alternative names has been compiled to facilitate its identification.^{[1][2]} These include:

- 2-(ACETYLAMINO)-5-BROMOPYRIDINE-4-CARBOXYLIC ACID^[2]
- 2-ACETAMIDO-5-BROMOPYRIDINE-4-CARBOXYLIC ACID^{[1][2]}
- 5-BROMO-2-ACETAMIDOPYRIDINE-4-CARBOXYLIC ACID^[2]
- 4-Pyridinecarboxylicacid, 2-(acetylamino)-5-bromo-[3]

- 2-ACETYLAMINO-5-BROMO-4-PYRIDINECARBOXYLIC ACID[2]

In addition to these chemical names, the compound is also known by the identifier ABBYPHARMA AP-12-5995.[2]

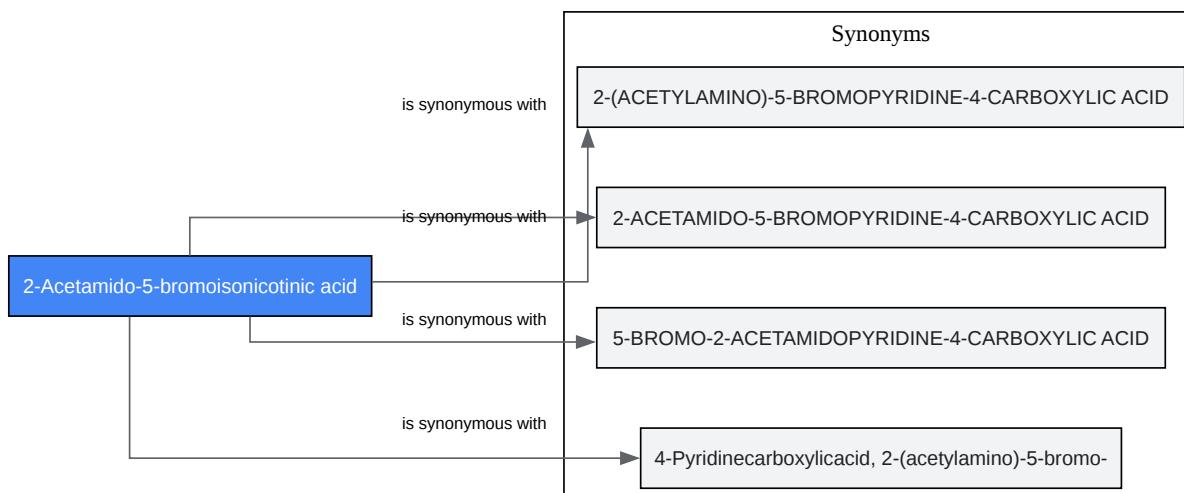
Chemical and Physical Properties

A summary of the key chemical and physical properties of **2-Acetamido-5-bromoisonicotinic acid** is presented in the table below. This data is essential for experimental design and interpretation.

Property	Value
CAS Number	871269-03-3[1][2][4][5]
Molecular Formula	C8H7BrN2O3[1][2][4]
Molecular Weight	259.06 g/mol [2]
Melting Point	258-262 °C[3][4]
Boiling Point	569.9°C at 760 mmHg[3]
Flash Point	298.4°C[3]
Density	1.793 g/cm³[3]
Refractive Index	1.658[3]
PubChem CID	7210831[6]
MDL Number	MFCD07363802[2]

Logical Relationship of Nomenclature

The various synonyms for **2-Acetamido-5-bromoisonicotinic acid** all describe the same molecular structure. The logical relationship between the primary name and its synonyms is based on the IUPAC (International Union of Pure and Applied Chemistry) naming conventions and the order in which substituents are listed.



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Caption: Logical relationship between the primary chemical name and its synonyms.

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